

Application Notes and Protocols for In Vitro Assays Using GSK345931A

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Compound of Interest

Compound Name: GSK345931A

Cat. No.: B1672382

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Introduction

GSK345931A is a potent and selective antagonist of the prostaglandin E2 receptor 1 (EP1). The EP1 receptor is a G-protein coupled receptor (GPCR) that, upon activation by its endogenous ligand prostaglandin E2 (PGE2), couples to Gq alpha subunits. This activation initiates a signaling cascade leading to the activation of phospholipase C (PLC), which in turn generates inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptor on the endoplasmic reticulum, resulting in the release of intracellular calcium stores. This rise in intracellular calcium concentration ($[Ca^{2+}]_i$) triggers various downstream cellular responses. EP1 receptor antagonists like **GSK345931A** are valuable tools for investigating the physiological and pathological roles of the PGE2/EP1 signaling pathway, particularly in areas such as pain and inflammation.[1][2]

These application notes provide an overview of standard in vitro assays for characterizing the pharmacological activity of **GSK345931A**, including its binding affinity and functional antagonism at the EP1 receptor.

Data Presentation

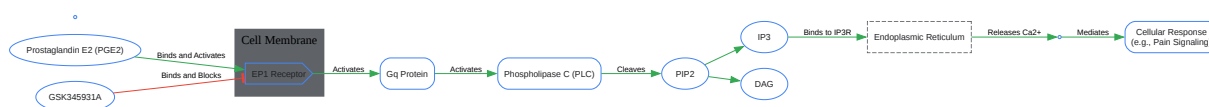
The following table summarizes the in vitro pharmacological data for **GSK345931A** at the human EP1 receptor.

Assay Type	Parameter	Value	Cell Line/System
Radioligand Binding Assay	pKi	8.0	HEK293 cells expressing human EP1 receptor
Functional Assay (FLIPR)	pIC50	7.8	CHO-K1 cells expressing human EP1 receptor

pKi is the negative logarithm of the inhibition constant (K_i), indicating the binding affinity of the antagonist. A higher pKi value corresponds to a higher binding affinity. pIC50 is the negative logarithm of the half-maximal inhibitory concentration (IC_{50}), representing the concentration of the antagonist required to inhibit 50% of the maximal response to an agonist.

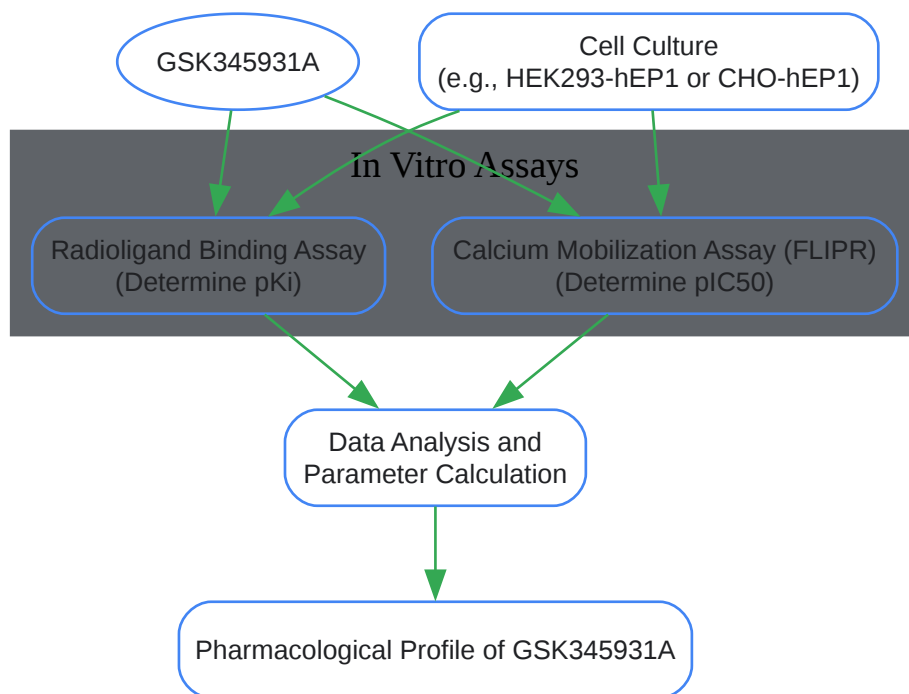
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the EP1 receptor signaling pathway and a typical experimental workflow for characterizing an EP1 antagonist like **GSK345931A**.



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Caption: EP1 Receptor Signaling Pathway.



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References

- 1. researchgate.net [researchgate.net]
- 2. Discovery of GSK345931A: An EP(1) receptor antagonist with efficacy in preclinical models of inflammatory pain - PubMed [pubmed.ncbi.nlm.nih.gov]
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